

An In-Depth Toxicological and Safety Guide to 3,6-Dichlorocatechol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3,6-Dichlorocatechol**

Cat. No.: **B1212381**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,6-Dichlorocatechol is a chlorinated aromatic compound that serves as an intermediate in the microbial degradation of certain chlorinated pollutants. While its role in bioremediation is of scientific interest, a thorough understanding of its toxicological profile and safety information is paramount for researchers, scientists, and drug development professionals who may handle or encounter this compound. This technical guide provides a comprehensive overview of the available toxicological data, safety information, and known metabolic pathways for **3,6-Dichlorocatechol**.

Chemical and Physical Properties

A clear understanding of the fundamental chemical and physical properties of **3,6-Dichlorocatechol** is essential for its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₆ H ₄ Cl ₂ O ₂	[1]
Molecular Weight	179.00 g/mol	[1]
CAS Number	3938-16-7	[2]
Appearance	Solid (form and color not specified in available data)	
Boiling Point	241.1 °C at 760 mmHg	
Flash Point	99.6 °C	
Density	1.624 g/cm ³	
LogP	2.40460	

Toxicological Data

Comprehensive quantitative toxicological data for **3,6-Dichlorocatechol** is not readily available in the public domain. The information presented here is primarily based on qualitative hazard statements.

Acute Toxicity

Quantitative data such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **3,6-Dichlorocatechol** are not specified in the available literature. However, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3,6-Dichlorocatechol** is associated with the following hazard statements, indicating its potential for acute toxicity upon exposure[\[1\]](#):

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H332: Harmful if inhaled

Skin Corrosion/Irritation

3,6-Dichlorocatechol is classified as a skin irritant[[1](#)].

- H315: Causes skin irritation

Serious Eye Damage/Eye Irritation

This compound is also classified as causing serious eye irritation.

- H319: Causes serious eye irritation

Respiratory Sensitization

3,6-Dichlorocatechol may cause respiratory irritation.

- H335: May cause respiratory irritation

Chronic Toxicity, Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is currently a lack of available data in the public domain regarding the chronic toxicity, carcinogenicity, mutagenicity (including Ames test results), and reproductive or developmental toxicity of **3,6-Dichlorocatechol**.

Experimental Protocols

Detailed experimental protocols for specific toxicological studies on **3,6-Dichlorocatechol** are not available in the reviewed literature. However, standardized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are typically followed for assessing the hazardous properties of chemicals. These include, but are not limited to:

- Acute Oral Toxicity: OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), 423 (Acute Oral Toxicity - Acute Toxic Class Method), or 425 (Acute Oral Toxicity: Up-and-Down Procedure).
- Skin Irritation/Corrosion: OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).

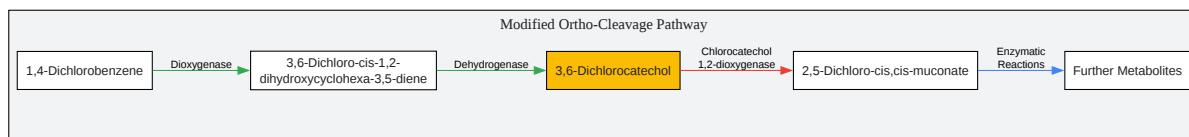
- Eye Irritation/Serious Eye Damage: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).
- Mutagenicity: OECD Test Guideline 471 (Bacterial Reverse Mutation Test - Ames Test).

Signaling and Metabolic Pathways

3,6-Dichlorocatechol is a known intermediate in the microbial degradation of 1,4-dichlorobenzene by various bacteria, including *Xanthobacter flavus* 14p1 and certain *Pseudomonas* species. The primary degradation route is a modified ortho-cleavage pathway.

The key steps in this pathway are as follows:

- Dioxygenation: 1,4-Dichlorobenzene is first converted to 3,6-dichloro-cis-1,2-dihydroxycyclohexa-3,5-diene by a dioxygenase enzyme.
- Dehydrogenation: This intermediate is then dehydrogenated to form **3,6-Dichlorocatechol**.
- Ortho-Cleavage: **3,6-Dichlorocatechol** undergoes ortho-ring cleavage, catalyzed by chlorocatechol 1,2-dioxygenase, to yield 2,5-dichloro-cis,cis-muconate.
- Further Degradation: 2,5-dichloro-cis,cis-muconate is further metabolized through a series of enzymatic reactions.



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References

- 1. 3,6-Dichlorocatechol | C6H4Cl2O2 | CID 32819 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,6-Dichlorocatechol | CAS#:3938-16-7 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [An In-Depth Toxicological and Safety Guide to 3,6-Dichlorocatechol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212381#toxicological-data-and-safety-information-for-3-6-dichlorocatechol]

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